

Introduction: The Strategic Importance of Vaborbactam and its Chiral Precursor

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tert-butyl 3-hydroxypent-4-enoate*

CAS No.: 122763-67-1

Cat. No.: B189228

[Get Quote](#)

The rise of multidrug-resistant bacteria, particularly carbapenem-resistant Enterobacteriaceae (CRE), presents a formidable challenge to global public health.[1][2] Vaborbactam is a potent, non- β -lactam, boronic acid-based β -lactamase inhibitor developed to combat this threat.[3] It functions by covalently binding to the active site serine of serine carbapenemases, such as *Klebsiella pneumoniae* carbapenemase (KPC), effectively neutralizing the bacterial resistance mechanism.[1][3] This action restores the efficacy of partner antibiotics like meropenem, with which it is co-formulated as Vabomere®.[1][3]

The stereochemistry of Vaborbactam is crucial for its inhibitory activity. The synthesis of this complex molecule relies on the strategic use of chiral building blocks to construct the required stereocenters with high fidelity. One such pivotal building block is **tert-butyl 3-hydroxypent-4-enoate**. This intermediate contains a key stereocenter and functional groups—a hydroxyl, a vinyl group, and a protected carboxylic acid—that are methodically elaborated to form the core oxaborinane ring of Vaborbactam.

This guide provides a detailed examination of **tert-butyl 3-hydroxypent-4-enoate**, from its synthesis and characterization to its application in the Vaborbactam synthetic pathway.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **tert-butyl 3-hydroxypent-4-enoate** is essential for its synthesis, purification, and handling.

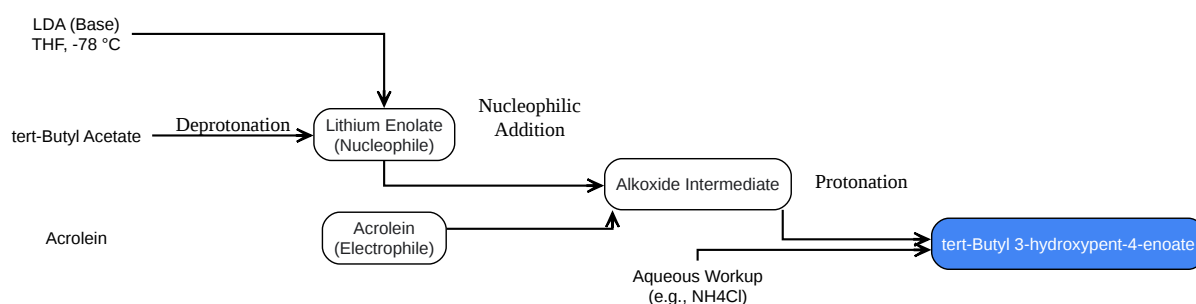
Property	Value	Source(s)
IUPAC Name	tert-butyl 3-hydroxypent-4-enoate	[4]
CAS Number	122763-67-1	[4][5][6]
Molecular Formula	C ₉ H ₁₆ O ₃	[4][5]
Molecular Weight	172.22 g/mol	[4][5][6]
Exact Mass	172.109944368 g/mol	[4][5]
Appearance	Not specified, likely a liquid or low-melting solid	
Topological Polar Surface Area	46.5 Å ²	[5]
Hydrogen Bond Donor Count	1	[5]
Rotatable Bond Count	5	[5]
Solubility	Good solubility in common organic solvents	[7]

Synthetic Protocol: Asymmetric Synthesis of tert-Butyl 3-hydroxypent-4-enoate

The creation of the chiral center in **tert-butyl 3-hydroxypent-4-enoate** is a critical step. An asymmetric aldol-type reaction is a highly effective strategy for this transformation. The following protocol describes a representative procedure based on the addition of a tert-butyl acetate enolate to acrolein, a method amenable to catalytic, asymmetric control.

Principle of the Reaction

This synthesis involves the formation of a lithium enolate from tert-butyl acetate using a strong, non-nucleophilic base like lithium diisopropylamide (LDA). This enolate then acts as a nucleophile, attacking the carbonyl carbon of acrolein. The subsequent aqueous workup protonates the resulting alkoxide to yield the desired β -hydroxy ester. To achieve enantioselectivity, this reaction would be performed in the presence of a chiral ligand or catalyst system, which is a common strategy in pharmaceutical synthesis to produce single-enantiomer drugs.[8]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of the target intermediate.

Materials and Reagents

- Diisopropylamine (freshly distilled)
- n-Butyllithium (n-BuLi), 2.5 M in hexanes
- tert-Butyl acetate (anhydrous)
- Acrolein (freshly distilled, inhibitor removed)
- Anhydrous tetrahydrofuran (THF)

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (HPLC grade)

Step-by-Step Experimental Protocol

- **LDA Preparation (In Situ):** To a flame-dried, three-neck round-bottom flask under an argon atmosphere, add anhydrous THF and cool to $-78\text{ }^\circ\text{C}$ in a dry ice/acetone bath. Add freshly distilled diisopropylamine (1.1 equivalents) via syringe. Slowly add $n\text{-BuLi}$ (1.05 equivalents) dropwise, ensuring the internal temperature remains below $-70\text{ }^\circ\text{C}$. Stir the resulting solution at $-78\text{ }^\circ\text{C}$ for 30 minutes.
 - **Causality:** Preparing LDA in situ ensures a highly active, moisture-free base, which is critical for efficient and complete enolate formation. The low temperature prevents LDA degradation.
- **Enolate Formation:** Slowly add anhydrous tert-butyl acetate (1.0 equivalent) to the LDA solution at $-78\text{ }^\circ\text{C}$. Stir the mixture for 45-60 minutes.
 - **Causality:** A slight excess of base ensures full conversion of the ester to its enolate. The stirring time allows for complete deprotonation.
- **Aldol Addition:** Add freshly distilled acrolein (1.2 equivalents) dropwise to the enolate solution. The addition should be slow to control the exothermic reaction. Stir the reaction mixture at $-78\text{ }^\circ\text{C}$ for 1-2 hours.
 - **Causality:** The reaction is maintained at low temperature to minimize side reactions, such as polymerization of acrolein or self-condensation of the enolate. Progress can be monitored by Thin Layer Chromatography (TLC).

- Reaction Quench: Quench the reaction by slowly adding a saturated aqueous solution of NH_4Cl while the flask is still in the cold bath. Allow the mixture to warm to room temperature.
 - Causality: A mild acidic quench protonates the alkoxide intermediate to form the hydroxyl group without causing decomposition or elimination, which could occur under stronger acidic or basic conditions.
- Extraction and Work-up: Transfer the mixture to a separatory funnel. Add diethyl ether and separate the layers. Wash the organic layer sequentially with water and then brine. Dry the organic phase over anhydrous MgSO_4 .
 - Causality: The aqueous washes remove inorganic salts and water-soluble impurities. The brine wash helps to break any emulsions and further dry the organic layer.
- Purification: Filter off the drying agent and concentrate the organic solvent under reduced pressure. Purify the resulting crude oil by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
 - Causality: Chromatography is necessary to separate the desired product from unreacted starting materials, byproducts, and any oligomers formed from acrolein.

In-Process Controls and Characterization

- TLC: Monitor reaction completion by TLC (e.g., 20% Ethyl Acetate/Hexanes), visualizing with a potassium permanganate stain, which will react with the alkene and alcohol functionalities of the product.
- NMR Spectroscopy: Confirm the structure of the purified product. Expect characteristic peaks for the tert-butyl group (~1.5 ppm, singlet, 9H), the vinyl protons (~5.1-5.9 ppm, multiplet, 3H), and the carbinol proton (-CHOH, ~4.5 ppm, multiplet, 1H).
- Mass Spectrometry: Verify the molecular weight of the product.^[4]

Application: Gateway to the Vaborbactam Core

With **tert-butyl 3-hydroxypent-4-enoate** in hand, the next strategic phase is the installation of the boron atom and the construction of the oxaborinane ring. This begins with the selective

transformation of the vinyl group.

Protocol: Hydroboration and Pinacol Boronate Formation

- Principle: Anti-Markovnikov hydroboration of the terminal alkene with a sterically hindered borane reagent (e.g., 9-Borabicyclononane, 9-BBN) selectively adds boron to the terminal carbon. The resulting organoborane is then converted directly to a stable pinacol boronate ester, which is a versatile intermediate for further reactions like the Matteson homologation.
[\[1\]](#)
- Procedure (Illustrative):
 - Dissolve **tert-butyl 3-hydroxypent-4-enoate** (1.0 eq) in anhydrous THF under argon.
 - Add a solution of 9-BBN dimer (0.6 eq) in THF and stir at room temperature until the hydroboration is complete (monitored by ^1H NMR or GC-MS).
 - To the resulting organoborane, add pinacol (1.5 eq) and stir at room temperature or with gentle heating.
 - Remove the solvent under reduced pressure and purify the resulting diol boronate ester, typically by chromatography.

This boronate ester is the direct precursor for the Matteson homologation, a powerful reaction for stereoselectively extending a carbon chain at the boron center, which is a key step in the published syntheses of Vaborbactam.[\[1\]](#)

Overall Synthetic Strategy for Vaborbactam

The synthesis of **tert-butyl 3-hydroxypent-4-enoate** is the first crucial, stereochemistry-defining stage. The subsequent steps build upon this foundation to assemble the final drug molecule.

Caption: High-level synthetic pathway to Vaborbactam.

Conclusion

Tert-butyl 3-hydroxypent-4-enoate is more than a simple intermediate; it is a carefully designed chiral building block that enables an efficient and stereocontrolled synthesis of Vaborbactam. Its synthesis via asymmetric methods establishes the critical C3 stereocenter, and its versatile functional groups provide the handles for subsequent transformations, including the crucial hydroboration and Matteson homologation steps. The protocols and strategies outlined here underscore the importance of this molecule in the production of a vital therapeutic agent used in the fight against antibiotic resistance.

References

- PubChem. **Tert-butyl 3-hydroxypent-4-enoate**. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Talent Chemical Co.,Ltd. **Tert-butyl 3-hydroxypent-4-enoate** CAS 122763-67-1. Available from: [\[Link\]](#)
- Bulusu, M., et al. (2022). Asymmetric Synthesis of US-FDA Approved Drugs over Five Years (2016–2020): A Recapitulation of Chirality. *Molecules*, 27(15), 4945. Available from: [\[Link\]](#)
- Scientific Update. (2020). In full flow-continuously battling bacteria with boron. Available from: [\[Link\]](#)
- ResearchGate. Synthesis of vaborbactam (formerly RPX-7009). Available from: [\[Link\]](#)
- MDPI. Meropenem/Vaborbactam—A Mechanistic Review for Insight into Future Development of Combinational Therapies. Available from: [\[Link\]](#)
- Wikipedia. Vaborbactam. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. scientificupdate.com](https://scientificupdate.com) [scientificupdate.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Vaborbactam - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [4. Tert-butyl 3-hydroxypent-4-enoate | C₉H₁₆O₃ | CID 11769016 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
- [6. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [7. talentchemicals.com](https://talentchemicals.com) [talentchemicals.com]
- [8. Asymmetric Synthesis of US-FDA Approved Drugs over Five Years \(2016–2020\): A Recapitulation of Chirality - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of Vaborbactam and its Chiral Precursor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189228/docs#introduction-the-strategic-importance-of-vaborbactam-and-its-chiral-precursor\]](https://www.benchchem.com/product/b189228/docs#introduction-the-strategic-importance-of-vaborbactam-and-its-chiral-precursor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check